

# Essential Safety and Operational Guide for 3-Fluoroanisole

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Fluoroanisole

Cat. No.: B032098

[Get Quote](#)

For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents like **3-Fluoroanisole** are paramount. This guide provides immediate, essential safety protocols and logistical information to ensure laboratory safety and operational integrity.

## Chemical Identifier and Properties

Property	Value
Chemical Name	3-Fluoroanisole
CAS Number	456-49-5[1]
Molecular Formula	C7H7FO[2]
Molecular Weight	126.13 g/mol [2]
Appearance	Light yellow liquid[3]
Boiling Point	158 °C / 316.4 °F @ 743 mmHg[3][4]
Flash Point	43 °C / 109.4 °F[3]
Density	1.104 g/mL at 25 °C[4]

## Hazard Identification and Classification

**3-Fluoroanisole** is classified as a hazardous substance. Understanding its primary hazards is crucial for safe handling.

Hazard Class	Category	Hazard Statement
Flammable liquids	Category 3	H226: Flammable liquid and vapor[2]
Skin corrosion/irritation	Category 2	H315: Causes skin irritation[5]
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation[5]
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation[5]

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure risk. The following table outlines the recommended PPE for handling **3-Fluoroanisole**.

Protection Type	Recommended Equipment	Standard
Eye and Face Protection	Chemical safety goggles or a face shield.[6]	OSHA 29 CFR 1910.133 or European Standard EN166[6]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber), lab coat.	
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator if ventilation is inadequate.[1][6]	

## Operational and Disposal Plans

A systematic approach to handling and disposal is essential for safety and compliance.

### Handling and Storage

- Ventilation: Always handle **3-Fluoroanisole** in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)
- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces.[\[3\]](#) Use non-sparking tools and explosion-proof equipment.[\[3\]](#)
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[3\]](#) Keep away from strong oxidizing agents and acids.[\[3\]](#)

### Spill Management

In the event of a spill, immediate and appropriate action is necessary to prevent injury and contamination.

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use an inert absorbent material to contain the spill.
- Collect: Carefully collect the absorbed material into a suitable, closed container for disposal.  
[\[1\]](#)
- Clean: Clean the spill area thoroughly.

### First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[3]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower for at least 15 minutes. If skin irritation persists, call a physician.[3]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[3]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do not induce vomiting. Call a physician or poison control center immediately. [3]

## Disposal Plan

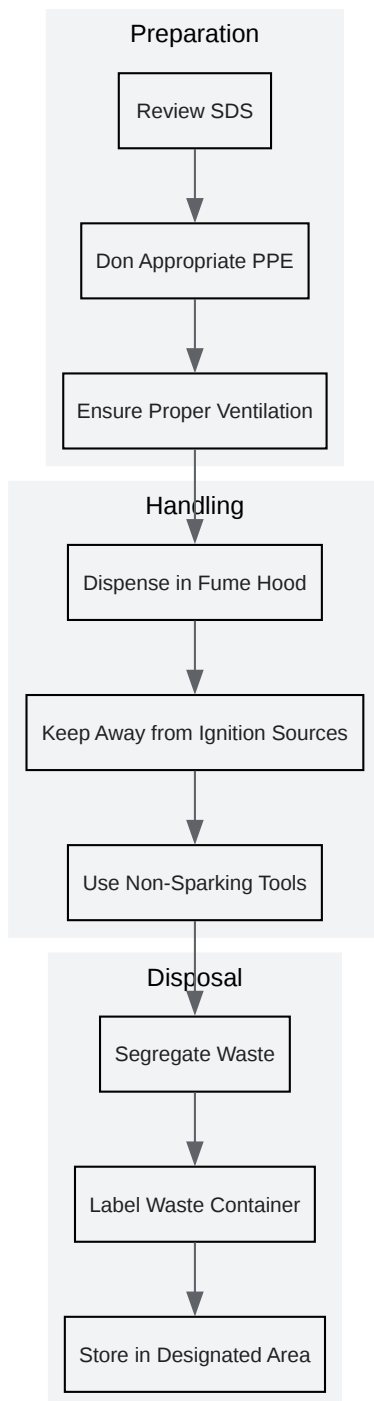
Proper disposal of **3-Fluoroanisole** and its containers is crucial to prevent environmental contamination and comply with regulations.

- Waste Chemical: Dispose of contents and container to an approved waste disposal plant.[3] Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[3]
- Empty Containers:
  - Triple rinse the container with a suitable solvent.
  - Collect the rinsate as hazardous waste.[7]
  - Deface the label on the empty, dry container before disposing of it as regular laboratory waste, in accordance with institutional policies.[8]

## Visual Guides

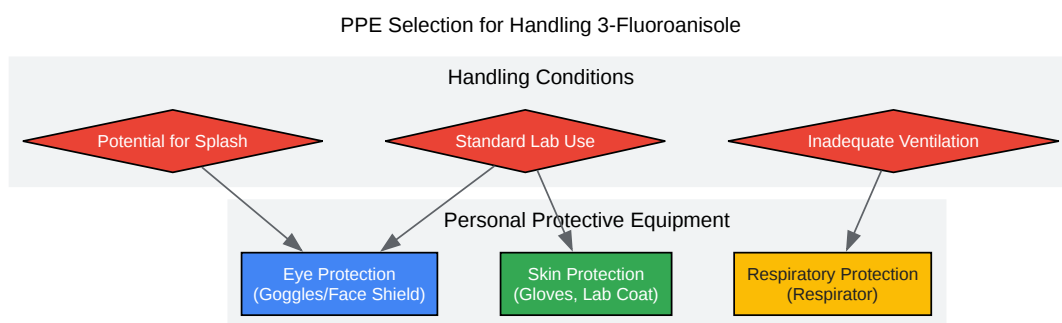
Safe Handling Workflow for **3-Fluoroanisole**

## Safe Handling Workflow for 3-Fluoroanisole

[Click to download full resolution via product page](#)

Caption: A workflow diagram outlining the key steps for the safe handling of **3-Fluoroanisole**.

### PPE Selection for Handling **3-Fluoroanisole**



[Click to download full resolution via product page](#)

Caption: A flowchart for selecting the appropriate PPE based on the handling task for **3-Fluoroanisole**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. kscl.co.in [kscl.co.in]
- 2. 3-Fluoroanisole | C7H7FO | CID 9975 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. fishersci.com [fishersci.com]
- 4. 间氟苯甲醚 99% | Sigma-Aldrich [sigmaaldrich.com]

- 5. [static.cymitquimica.com](https://static.cymitquimica.com) [[static.cymitquimica.com](https://static.cymitquimica.com)]
- 6. [fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- 7. Hazardous Waste Disposal Guide - Research Areas | Policies [[policies.dartmouth.edu](https://policies.dartmouth.edu)]
- 8. [benchchem.com](https://benchchem.com) [[benchchem.com](https://benchchem.com)]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for 3-Fluoroanisole]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b032098#personal-protective-equipment-for-handling-3-fluoroanisole>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)